

# Technical Support Center: Carbon Tetraiodide (CI<sub>4</sub>) Waste Management

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## Compound of Interest

Compound Name: Carbon tetraiodide

Cat. No.: B1584510

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This guide provides essential information for the safe handling, neutralization, and disposal of **Carbon Tetraiodide** (CI<sub>4</sub>) residues. It is intended for researchers, scientists, and drug development professionals.

## Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments involving **Carbon Tetraiodide**.

Q1: What should I do in the event of a small-scale **Carbon Tetraiodide** spill?

A1: For a small spill, you should first ensure the area is well-ventilated and evacuate personnel to a safe area if necessary.<sup>[1][2]</sup> Use personal protective equipment (PPE), including appropriate gloves, safety glasses with side-shields, and a lab coat.<sup>[1][2]</sup> Avoid creating dust from solid CI<sub>4</sub>.<sup>[1][2]</sup> Carefully sweep up the solid material and place it into a suitable, closed, and clearly labeled container for hazardous waste disposal.<sup>[1][2]</sup> If dealing with a solution, use an inert absorbent material like vermiculite or sand to contain the spill before collecting it into a sealed, leak-proof container.<sup>[3]</sup> Decontaminate the area with soap and water, and request a waste pickup from your institution's Environmental Health and Safety (EHS) department.<sup>[3]</sup>

Q2: My solution containing **Carbon Tetraiodide** has turned reddish-brown. What does this indicate?

A2: **Carbon tetraiodide** is a bright red crystalline solid.[4][5] It is sensitive to heat and light and can decompose to form iodine (I<sub>2</sub>) and tetraiodoethylene (C<sub>2</sub>I<sub>4</sub>).[4][5][6] The reddish-brown color likely indicates the presence of elemental iodine, suggesting that your C<sub>2</sub>I<sub>4</sub> has started to decompose. This decomposition can be accelerated by exposure to light, heat, or moisture.[5][6] The material should still be treated as hazardous halogenated waste.

Q3: The pressure in my C<sub>2</sub>I<sub>4</sub> waste container seems to be building up. What is happening and what should I do?

A3: Pressure buildup can occur if the C<sub>2</sub>I<sub>4</sub> is contaminated with reactive materials or is undergoing decomposition, which can release gaseous byproducts. **Carbon tetraiodide** is known to be slightly reactive with water.[4] Although specific gas-forming reactions are not detailed in the provided results, decomposition can be accelerated by incompatibilities. Immediately move the container to a well-ventilated area like a chemical fume hood. Do not tighten the cap further. Contact your institution's EHS department for guidance on how to proceed with the over-pressurized container.

## Frequently Asked Questions (FAQs)

Q1: How must I dispose of **Carbon Tetraiodide** waste?

A1: **Carbon tetraiodide** is a halogenated organic compound and must be disposed of as hazardous waste.[7][8] It should never be poured down the drain or mixed with non-hazardous trash.[2] All C<sub>2</sub>I<sub>4</sub> residues, including contaminated materials and spill debris, must be collected in a designated, properly labeled, and sealed hazardous waste container.[2][3] The disposal must be handled by a licensed professional waste disposal service or your institution's EHS department.[2]

Q2: Can I neutralize **Carbon Tetraiodide** in the lab before disposal?

A2: In-lab neutralization of perhalogenated compounds is generally not recommended due to the potential for hazardous reactions and byproducts. While C<sub>2</sub>I<sub>4</sub> is slightly reactive towards water, this hydrolysis is slow and produces iodoform and iodine, which are also hazardous.[4][9] Some sources suggest that halogenated compounds can be neutralized with a strong base, but this should not be done without specific, validated safety protocols.[10] The safest and

recommended procedure is to dispose of  $\text{CI}_4$  as segregated halogenated organic waste through a licensed disposal company.[2][3]

Q3: What are the primary hazards associated with **Carbon Tetraiodide**?

A3: **Carbon tetraiodide** is considered toxic and is an irritant.[4][11] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][11] It may be absorbed through the skin.[8][11] Perhalogenated organic compounds should generally be considered toxic.[4]

Q4: How should I collect and store  $\text{CI}_4$  waste in the laboratory?

A4: Halogenated organic wastes, including  $\text{CI}_4$ , must be segregated from non-halogenated waste streams.[3][7]

- Container: Use a designated, compatible, and leak-proof container, often provided by your EHS department.[3]
- Labeling: The container must be labeled as "Hazardous Waste" before the first drop of waste is added. The label should include the full chemical name ("**Carbon Tetraiodide**") and an estimation of its concentration.[3]
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated designated satellite accumulation area.[2][5] Keep it away from incompatible materials, direct sunlight, and heat sources.[3][6] Manufacturers recommend storage near  $0\text{ }^{\circ}\text{C}$  ( $32\text{ }^{\circ}\text{F}$ ).[4]

Q5: What materials are incompatible with **Carbon Tetraiodide**?

A5: **Carbon tetraiodide** is incompatible with strong oxidizing agents.[5] While specific reaction data with other materials is limited in the search results, general guidelines for halogenated compounds suggest avoiding contact with reactive substances like alkali metals and strong bases unless part of a controlled reaction.[12]

## Experimental Protocols

### Protocol 1: Small-Scale Spill (<1g) Cleanup Procedure

- Preparation: Ensure you are in a well-ventilated area (preferably a chemical fume hood). Don all required PPE: safety goggles with side shields, a lab coat, and chemically resistant

gloves (Nitrile gloves offer fair protection, but Butyl or Viton are better for extended contact).  
[\[13\]](#)[\[14\]](#)

- Containment: If the spill is a liquid solution, contain it with an inert absorbent material such as sand or vermiculite.[\[3\]](#)
- Collection: Carefully sweep the solid  $\text{Cl}_4$  or the absorbent mixture into a plastic dustpan. Avoid actions that could create dust.[\[1\]](#)
- Packaging: Transfer the collected material into a heavy-duty plastic bag or a designated solid waste container.[\[3\]](#)
- Labeling: Seal the container and affix a hazardous waste label. Clearly write "Spill Debris" along with "**Carbon Tetraiodide**" and the approximate amount.[\[3\]](#)
- Decontamination: Wipe the spill area with soap and water. Dispose of the cleaning materials (e.g., paper towels) in the same labeled waste container.
- Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container.[\[2\]](#)

#### Protocol 2: Routine Laboratory Waste Accumulation for $\text{Cl}_4$

- Obtain Container: Procure a designated hazardous waste container for "Halogenated Organic Solvents" from your EHS department.[\[7\]](#)
- Label Container: Before adding any waste, affix a hazardous waste tag to the container. Fill in your name, location (building/room), and the accumulation start date.[\[3\]](#)
- Accumulate Waste:
  - Perform all waste transfers inside a certified chemical fume hood.[\[3\]](#)
  - As you add  $\text{Cl}_4$  waste, update the container's contents list with "**Carbon Tetraiodide**" and the estimated volume or mass.[\[3\]](#)[\[7\]](#)
  - Do not mix  $\text{Cl}_4$  waste with non-halogenated solvents, acids, bases, or other incompatible waste streams.[\[3\]](#)

- Keep the container securely closed at all times except when adding waste.
- Storage: Store the container in a designated and properly ventilated Satellite Accumulation Area, preferably within secondary containment (e.g., a chemically resistant tub).[3]
- Request Pickup: Once the container is full or you are finished generating this waste stream, submit a request to your EHS department for waste pickup. Do not overfill the container; leave at least 5% headspace for expansion.[3]

## Data Tables

Table 1: Physical and Chemical Properties of **Carbon Tetraiodide**

Property	Value
Molecular Formula	CI <sub>4</sub> [4]
Molar Mass	519.63 g/mol [5]
Appearance	Bright red to dark violet crystalline solid[4][15]
Density	4.32 g/cm <sup>3</sup> [4]
Melting Point	171 °C (decomposes)[5][9]
Solubility in Water	Sparingly soluble; undergoes slow hydrolysis[5][6]
Solubility	Soluble in nonpolar organic solvents like benzene and chloroform[4][5]

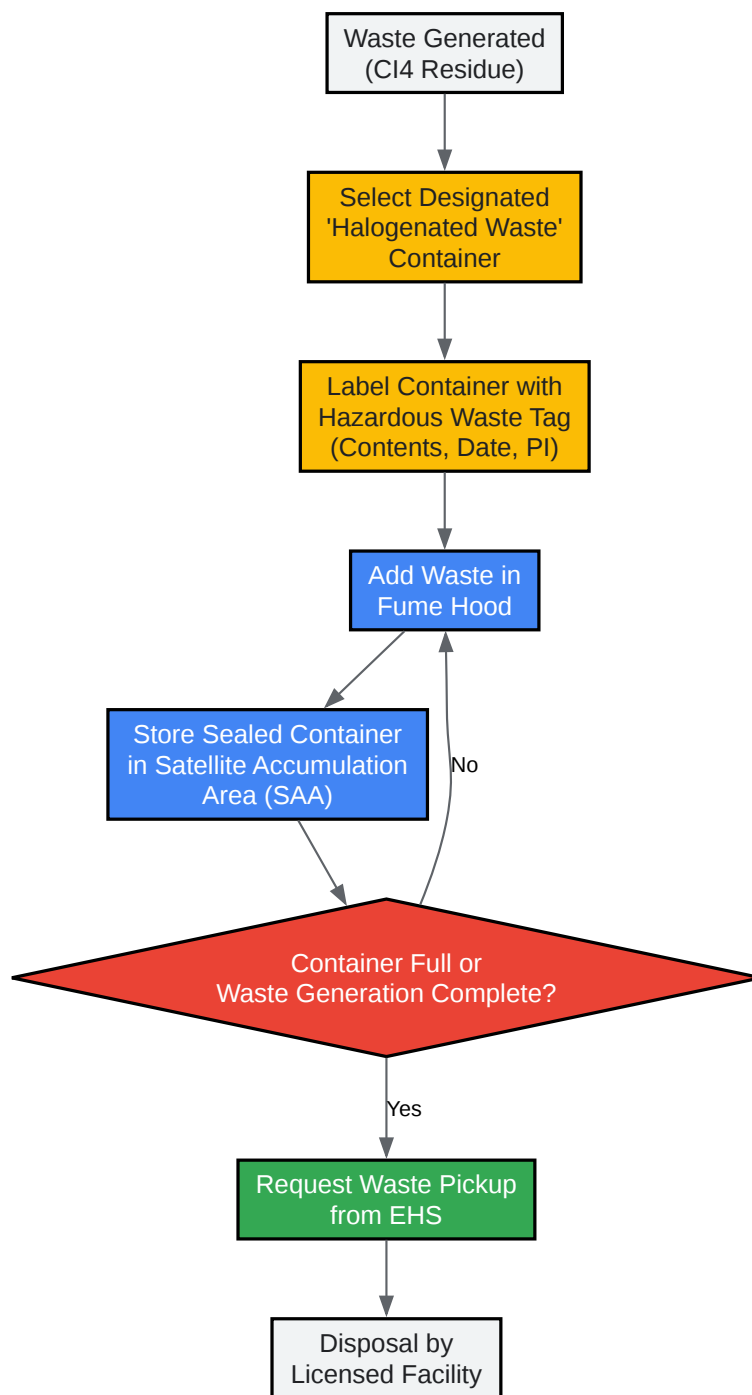
Table 2: Toxicological and Hazard Data

Parameter	Information
GHS Pictogram	Exclamation mark (GHS07)[4]
GHS Signal Word	Warning[2][4]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation[2]
Primary Hazards	Irritant, Toxic[4]
LD50 (Oral, Rat)	18 mg/kg[4]

Table 3: Glove Material Compatibility for Halogenated Solvents

Glove Material	Compatibility Rating	Notes
Natural Rubber	Poor (P)	Not recommended for handling halogenated solvents.[13][14]
Neoprene	Fair (F)	Limited service.[13][14]
Nitrile	Fair (F) - Good (G)	Offers some protection but may degrade with prolonged contact.[13][14]
Butyl	Poor (P)	Not recommended for Carbon Tetrachloride.[13]
Viton (Fluoroelastomer)	Good (G)	Recommended for handling chlorinated solvents; likely good for C14.[13]
Norfoil (Silver Shield)	Excellent (VG)	Recommended for hazardous materials work.[13]
(Data adapted from general resistance charts for halogenated solvents like Carbon Tetrachloride)		

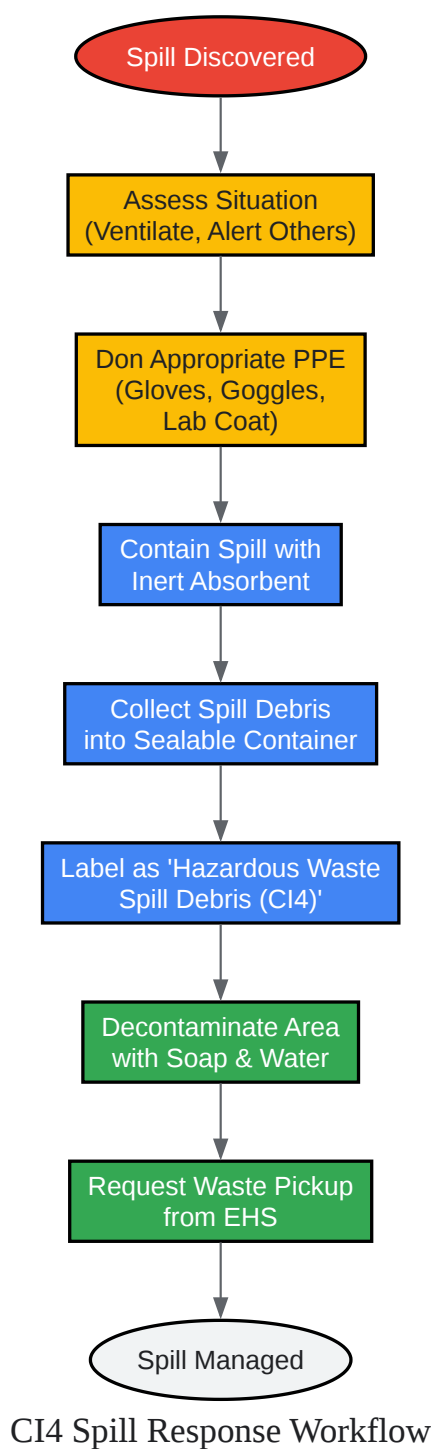
## Workflows and Diagrams



CI4 Waste Disposal Decision Workflow

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Caption: Workflow for routine collection and disposal of CI4 waste.



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Caption: Step-by-step procedure for managing a small-scale CI4 spill.



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## References

- 1. CARBON TETRAIODIDE - Safety Data Sheet [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- 4. Carbon tetraiodide - Wikipedia [en.wikipedia.org]
- 5. grokipedia.com [grokipedia.com]
- 6. Cas 507-25-5, CARBON TETRAIODIDE | lookchem [lookchem.com]
- 7. bucknell.edu [bucknell.edu]
- 8. Carbon tetraiodide - Hazardous Agents | Haz-Map [haz-map.com]
- 9. Carbon\_tetraiodide [bionity.com]
- 10. Proper disposal of chemicals - Sciencemadness Wiki [sciencemadness.org]
- 11. Carbon tetraiodide | Cl4 | CID 10487 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Incompatibility of Common Laboratory Chemicals - Lab Safety - Grand Valley State University [gvsu.edu]
- 13. ehs.utk.edu [ehs.utk.edu]
- 14. safety.nmsu.edu [safety.nmsu.edu]
- 15. CARBON TETRAIODIDE|507-25-5 - MOLBASE Encyclopedia [m.molbase.com]
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